

Application Note: Kinetic Characterization of PROTAC Ternary Complexes using Surface Plasmon Resonance (SPR)

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Compound of Interest

Compound Name: (S,R,S)-AHPC-CO-PEG2-C2-amine HCl

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Abstract & Introduction

In the development of Proteolysis-Targeting Chimeras (PROTACs), binary affinity () to the Target Protein (POI) or E3 Ligase alone is a poor predictor of cellular potency. The defining event in PROTAC pharmacology is the formation of a productive Ternary Complex (POI:PROTAC:E3).

Unlike occupancy-driven inhibitors, PROTACs are event-driven. The efficiency of ubiquitination depends heavily on the residence time of the ternary complex and the cooperativity () between the two proteins mediated by the linker.

This guide details the SPR protocols required to measure these parameters. We move beyond standard 1:1 binding models to characterize the three-body equilibrium, specifically addressing the "Hook Effect," solvent correction for hydrophobic linkers, and the calculation of the cooperativity factor (

).

Theoretical Framework: The Three-Body Equilibrium

To interpret SPR data for PROTACs, one must understand that the PROTAC (Ligand) mediates the interaction between two macromolecules (Analytes).[1]

The Cooperativity Factor (α)

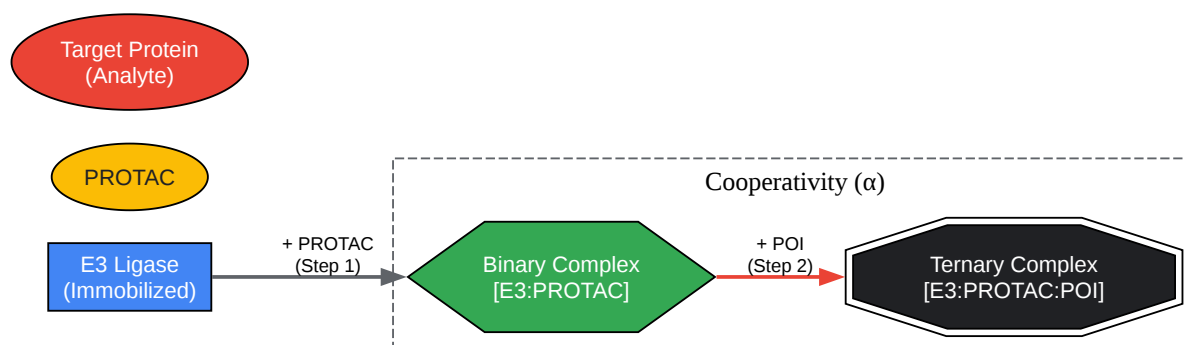
The stability of the ternary complex is often distinct from the sum of the individual binary affinities due to de novo protein-protein interactions (PPIs) or steric clashes introduced by the linker.[2][3]

[2][3][4][5]

- (Positive Cooperativity): The PROTAC "glues" the proteins together; the ternary complex is more stable than the binary components.[2][6] This is highly desirable for degradation efficiency.
- (Negative Cooperativity): Steric hindrance destabilizes the complex.
- (Non-cooperative): The two proteins bind independently to the PROTAC.[2]

Visualizing the Equilibrium

The following diagram illustrates the thermodynamic cycle utilized in our experimental design.



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Figure 1: Step-wise formation of the Ternary Complex in an SPR assay.[5] Step 1 establishes the Binary baseline; Step 2 measures the kinetics of the Target binding to the Binary complex.

Experimental Design Strategy

Sensor Surface Selection

PROTACs often utilize hydrophobic linkers, making non-specific binding (NSB) a primary risk.

- Recommended: Series S Sensor Chip SA (Streptavidin) or NA (Neutravidin).
- Why: Capturing a biotinylated E3 ligase is superior to amine coupling. Amine coupling randomly orients the E3, potentially occluding the PROTAC binding pocket. Biotinylation allows for site-specific, oriented capture.

Assay Orientation

- Ligand: Biotinylated E3 Ligase (e.g., VHL, CRBN).
- Analyte 1: PROTAC.
- Analyte 2: Target Protein (POI).
- Rationale: E3 ligases are often smaller and more stable "platform" proteins. Immobilizing the E3 allows you to screen multiple PROTACs and POIs against a constant surface.

Solvent Correction (Critical)

PROTACs are dissolved in DMSO. You must perform a solvent correction cycle (4.5% to 5.8% DMSO if running at 5%) to compensate for bulk refractive index changes. Omitting this yields unusable kinetic data.

Protocol 1: Binary Binding (Quality Control)

Before attempting ternary measurements, validate that the PROTAC binds the immobilized E3 ligase with 1:1 stoichiometry.

Workflow:

- Conditioning: 3x injections of running buffer.
- Solvent Correction: 8-point DMSO curve (e.g., 4.5% - 5.5%).
- Kinetics: Inject PROTAC concentration series (0, 0.1x, 0.3x, 1x, 3x, 10x).
- Dissociation: Allow sufficient time (300s+) to observe

Success Criteria:

- (experimental)
(theoretical).
- If

is >150% of theoretical, you likely have aggregation or non-specific binding.

Protocol 2: Ternary Complex Kinetics ("Saturate & Inject")

This is the gold-standard method for determining the kinetic stability () of the ternary complex.

Experimental Logic

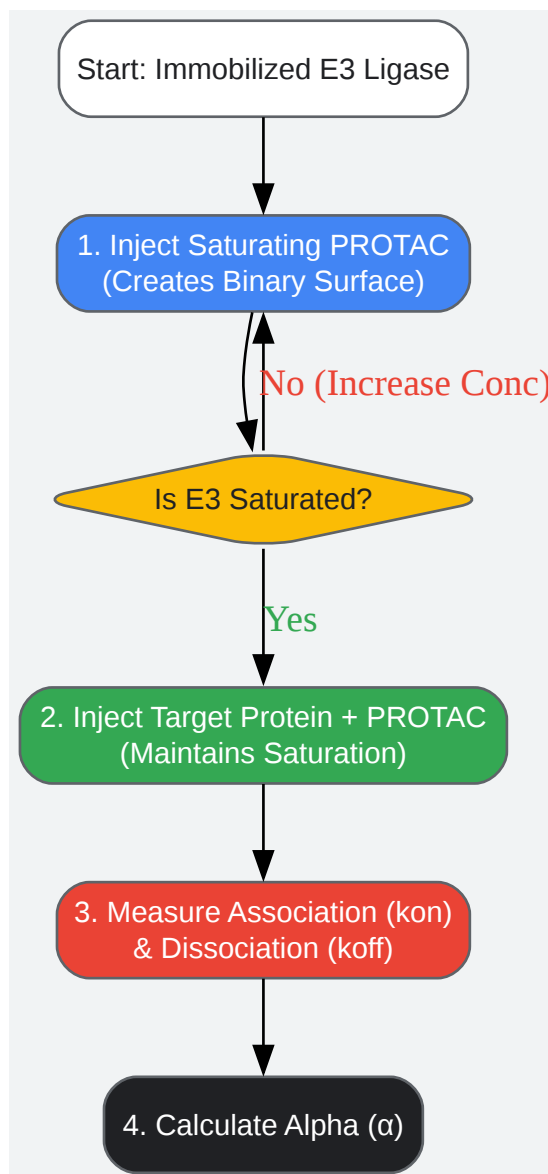
We cannot simply mix all three components. We must saturate the E3 ligase with PROTAC, essentially creating a "new" ligand surface (the E3:PROTAC binary complex), and then flow the Target Protein over it.

Step-by-Step Methodology

Buffer: HBS-P+ or PBS-P+ with 2-5% DMSO (matched to sample).

Step	Action	Description
1. Capture	Immobilize E3	Capture Biotin-E3 on Flow Cell 2 (FC2). FC1 is Reference (Biotin-free SA). Target ~1000 RU.
2. Saturate	Inject PROTAC	Inject PROTAC at a concentration .[5] Maintain flow to ensure 100% occupancy. Note: This creates the [E3:PROTAC] surface.
3. Stabilization	Wait	Allow baseline to stabilize (30-60s).
4. Association	Inject POI	Inject Target Protein (concentration series) over FC1 and FC2. Crucial: The PROTAC must be present in the POI sample at the same saturating concentration to prevent dissociation from the E3 during injection.
5. Dissociation	Wash	Switch to running buffer (containing PROTAC) to measure of the POI from the ternary complex.
6. Regeneration	Strip Surface	Use conditions specific to the E3 (e.g., 6M Guanidine or low pH) to remove PROTAC/POI, or simply wait if is fast.

Workflow Diagram



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Figure 2: The "Saturate and Inject" workflow ensures that the Target Protein interacts with a stable Binary Complex surface.

Data Analysis & Interpretation

Calculating Parameters

Fit the sensorgrams from Protocol 2 to a 1:1 binding model. The resulting constants represent the binding of POI to the [E3:PROTAC] complex.

Key Metrics Table:

Parameter	Definition	Significance in PROTACs
	Affinity of POI for [E3:PROTAC]	Measures thermodynamic stability of the complex.
		The "Money Metric." Long residence time correlates with efficient ubiquitination. [5]
		Cooperativity. >1: Positive (Good). [2] <1: Negative (Steric Clash).

The "Hook Effect" (Prozone Effect)

If you observe a decrease in response at very high PROTAC concentrations during a "mix" style assay, this is the Hook Effect.

- Cause: Excess PROTAC saturates both E3 and POI individually, preventing them from coming together.
- Solution: Ensure your kinetic titration stays below the threshold where $[\text{PROTAC}] \gg [\text{E3}] + [\text{POI}]$.

Troubleshooting & Best Practices

- "Sticky" Compounds: PROTACs are large and hydrophobic. If you see "square" sensorgrams (instant on/off) with high background, add 0.05% Tween-20 or P20 to the buffer.
- Low Activity: Ensure the E3 ligase is active. Biotinylate via an AviTag™ if possible, rather than chemical biotinylation, to preserve lysine residues in the active site.
- Refractive Index Mismatch: If you see large jumps at the start/end of injections, your DMSO matching is imperfect. Use the "Solvent Correction" tool in your SPR analysis software (e.g., Biacore Insight).

References

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